

Unveiling the Molecular Architecture of Olanzapine Ketolactam: A Technical Guide

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This technical guide provides a comprehensive overview of the chemical structure, synthesis, and analytical characterization of **Olanzapine ketolactam**, a significant impurity and degradation product of the atypical antipsychotic agent, Olanzapine. This document is intended for researchers, scientists, and professionals in drug development and quality control.

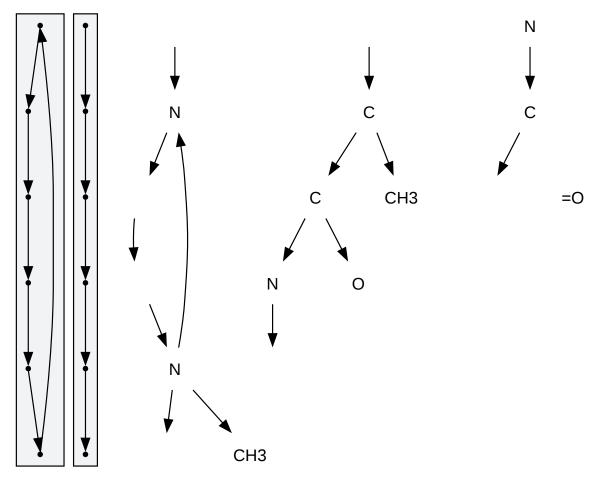
Chemical Identity and Structure

Olanzapine ketolactam, systematically named (3Z)-1,3-Dihydro-4-(4-methyl-1-piperazinyl)-3-(2-oxopropylidene)-2H-1,5-benzodiazepin-2-one, is a key related substance of Olanzapine. It is identified by the CAS Number 1017241-34-7 and possesses the molecular formula $C_{17}H_{20}N_4O_2$. The molecule exists as a mixture of (Z) and (E) isomers, arising from the geometry of the exocyclic double bond.

Below is a 2D representation of the chemical structure of the (Z)-isomer of **Olanzapine ketolactam**.

(Z)-Olanzapine Ketolactam





Chemical Structure of (Z)-Olanzapine Ketolactam

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Caption: 2D structure of (Z)-Olanzapine ketolactam.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Olanzapine ketolactam** is presented in the table below. This data is essential for the identification and quantification of this impurity in drug substances and formulations.



Property	Value	
CAS Number	1017241-34-7	
Molecular Formula	C17H20N4O2	
Molecular Weight	312.37 g/mol	
Appearance	-	
Melting Point	-	
Solubility	-	
¹ H NMR	Specific chemical shifts and coupling constants to be determined from experimental data.	
¹³ C NMR	Specific chemical shifts to be determined from experimental data.	
Mass Spectrometry (MS)	Expected molecular ion peak [M+H] ⁺ at m/z 313. Detailed fragmentation pattern to be determined.	
Infrared (IR) Spectroscopy	Characteristic absorption bands for C=O (ketone and lactam), C=N, and aromatic moieties are expected.	

Note: '-' indicates data not available in the public domain and requires experimental determination.

Synthesis of Olanzapine Ketolactam

Olanzapine ketolactam is primarily formed through the oxidative degradation of Olanzapine. A laboratory-scale synthesis can be achieved through the reaction of Olanzapine with a suitable oxidizing agent. The following is a generalized experimental protocol based on available literature.[1]

Materials and Reagents

Olanzapine



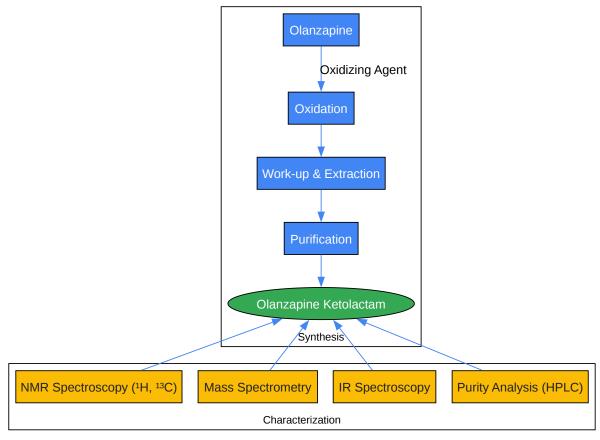
- Oxidizing agent (e.g., m-chloroperoxybenzoic acid (m-CPBA) or Oxone®)
- Organic solvent (e.g., dichloromethane, acetonitrile)
- Water
- Sodium hydroxide solution
- Hydrochloric acid solution
- Sodium sulfate (anhydrous)
- Silica gel for column chromatography
- Appropriate deuterated solvents for NMR analysis

Synthetic Procedure

- Reaction Setup: Dissolve Olanzapine in a suitable organic solvent in a round-bottom flask equipped with a magnetic stirrer.
- Oxidation: Add the oxidizing agent portion-wise to the stirred solution at a controlled temperature (e.g., 0 °C to room temperature). The reaction progress can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: Upon completion of the reaction, quench any excess oxidizing agent. Adjust the pH
 of the mixture to be basic using a sodium hydroxide solution. Extract the aqueous layer with
 an organic solvent.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate eluent system to isolate the Olanzapine ketolactam.

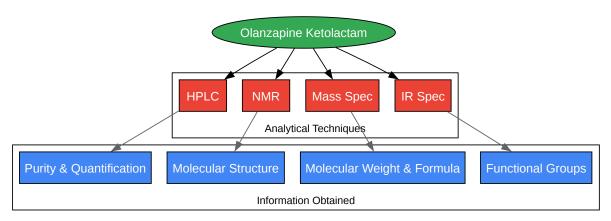
The logical workflow for the synthesis and characterization of **Olanzapine ketolactam** is depicted in the diagram below.





Synthesis and Characterization Workflow





Analytical Characterization Pathways

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